

Application Notes and Protocols: LY2940094 Tartrate for Mouse Behavioral Studies

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Compound of Interest

Compound Name: LY2940094 tartrate

Cat. No.: B15623468

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the recommended dosage and administration of **LY2940094 tartrate** for mouse behavioral studies. The information is compiled from preclinical research to assist in the design and execution of robust and reproducible experiments.

Introduction

LY2940094 is a potent and selective antagonist of the nociceptin/orphanin FQ (N/OFQ) peptide (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor.^{[1][2]} Blockade of NOP receptor signaling has shown promise in preclinical models for the treatment of depression, anxiety, and excessive feeding behaviors.^{[1][3][4]} This document outlines recommended dosages, experimental protocols, and the underlying signaling pathway to facilitate further research into the behavioral effects of LY2940094 in mice.

Quantitative Data Summary

The following table summarizes the effective dosages of **LY2940094 tartrate** used in various mouse behavioral studies. Oral administration is the most common route, with doses typically

ranging from 3 to 30 mg/kg.

Behavioral Assay	Mouse Strain	Route of Administration	Effective Dose (mg/kg)	Observed Effect	Reference
Forced-Swim Test	Not Specified	Oral (p.o.)	3, 10, 30	Dose-dependent decrease in immobility (antidepressant-like effect)	[3]
Forced-Swim Test (in combination with fluoxetine)	Not Specified	Oral (p.o.)	3	Enhanced the antidepressant-like effect of fluoxetine	[3]
Fear-Conditioned Freezing	Not Specified	Oral (p.o.)	30	Attenuated fear-conditioned immobility (anxiolytic-like effect)	[3]
Fasting-Induced Feeding	NOP(+/+) and NOP(-/-)	Oral (p.o.)	3, 30	Reduced food intake in NOP(+/+) but not NOP(-/-) mice	[4]
Diet-Induced Obesity	C57BL/6	Oral (p.o.)	20	Reduced fasting-induced food intake and body weight	[4]
Cuprizone-Induced Demyelination	C57BL/6	Oral (gavage)	30	Promoted oligodendrocyte generation	[4]

and myelin
recovery

Experimental Protocols

Forced-Swim Test (FST)

This test is widely used to assess antidepressant-like activity in rodents.

Materials:

- **LY2940094 tartrate**
- Vehicle (e.g., 20% Captisol® in 25 mmol/L phosphate buffer, pH 2)[\[3\]](#)
- Glass beakers (4 L) filled with water at room temperature
- Stopwatch

Procedure:

- Drug Administration: Administer **LY2940094 tartrate** orally (p.o.) to mice 60 minutes before the test.[\[3\]](#) A vehicle control group should be included.
- Test Session: Gently place each mouse into a 4 L beaker half-filled with room temperature water for a 6-minute session.[\[3\]](#)
- Data Collection: Record the total time the mouse remains immobile during the last 4 minutes of the 6-minute test. Immobility is defined as the cessation of struggling and remaining floating in the water, making only small movements necessary to keep its head above water.
- Analysis: Compare the immobility time between the LY2940094-treated groups and the vehicle control group. A significant reduction in immobility time is indicative of an antidepressant-like effect.

Fear-Conditioned Freezing

This assay evaluates anxiolytic-like effects by measuring the suppression of a conditioned fear response.

Materials:

- **LY2940094 tartrate**
- Vehicle
- Conditioning chamber with a grid floor capable of delivering a mild footshock
- Contextual testing chamber
- Sound-attenuating cubicles
- Video recording and analysis software

Procedure:

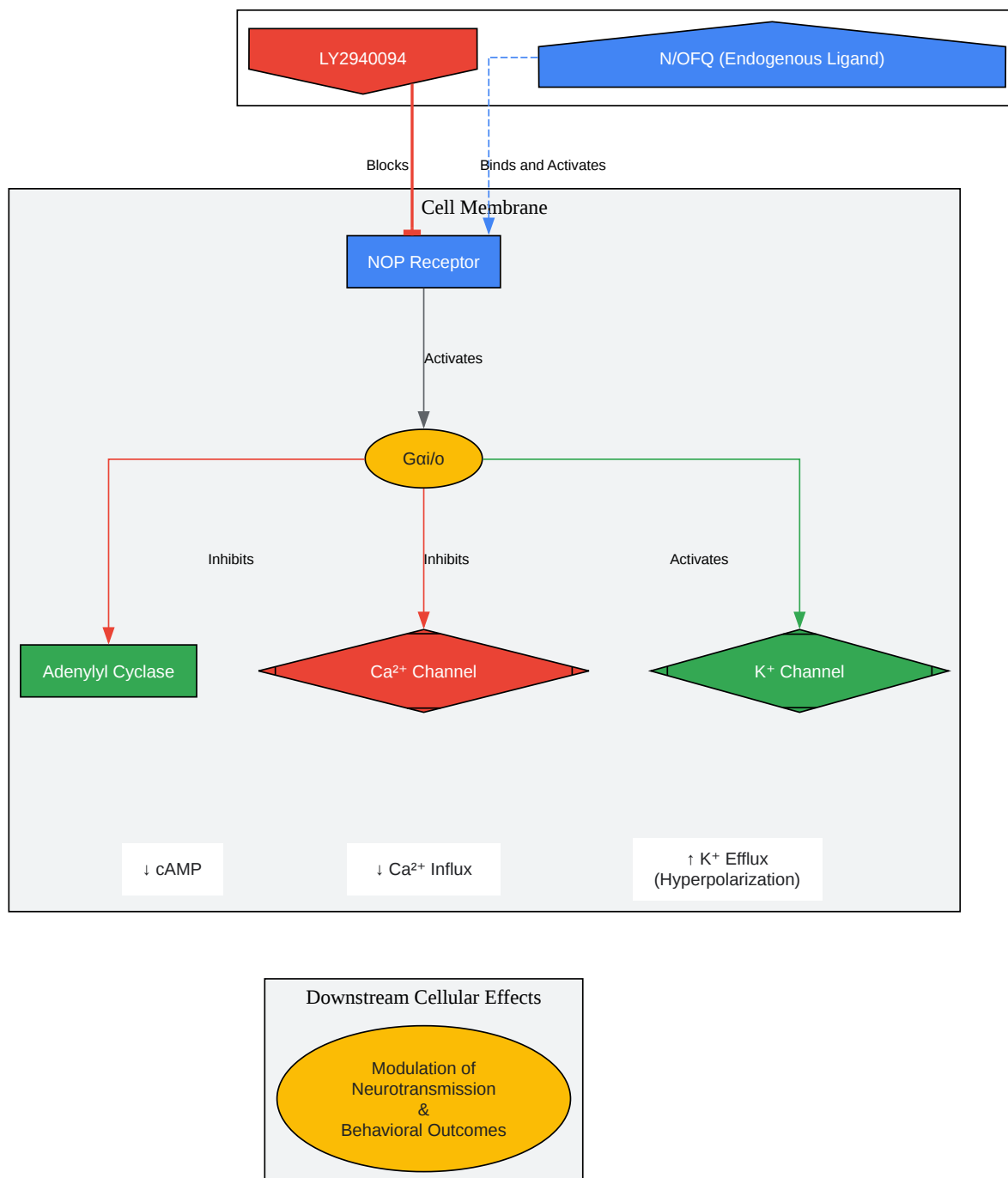
- Conditioning Phase:
 - Place a mouse in the conditioning chamber.
 - After a baseline period, present a conditioned stimulus (CS; e.g., an auditory tone) that co-terminates with an unconditioned stimulus (US; e.g., a mild footshock).
 - Repeat the CS-US pairing as per the experimental design.
- Drug Administration: The following day, administer **LY2940094 tartrate** orally (p.o.) 60 minutes before the contextual fear test.[\[3\]](#)
- Contextual Fear Test:
 - Place the mouse back into the same conditioning chamber (context).
 - Record the amount of time the mouse spends freezing (complete lack of movement except for respiration) over a defined period.
- Cued Fear Test (Optional):

- Place the mouse in a novel context.
- After a baseline period, present the CS (auditory tone) without the US (footshock).
- Record freezing behavior during the CS presentation.
- Analysis: Compare the percentage of time spent freezing between the drug-treated and vehicle-treated groups. A reduction in freezing is indicative of an anxiolytic-like effect.

Signaling Pathways and Experimental Workflow

Signaling Pathway of LY2940094

LY2940094 acts as an antagonist at the Nociceptin/Orphanin FQ (N/OFQ) peptide (NOP) receptor. By blocking the binding of the endogenous ligand N/OFQ, it inhibits the downstream signaling cascade.

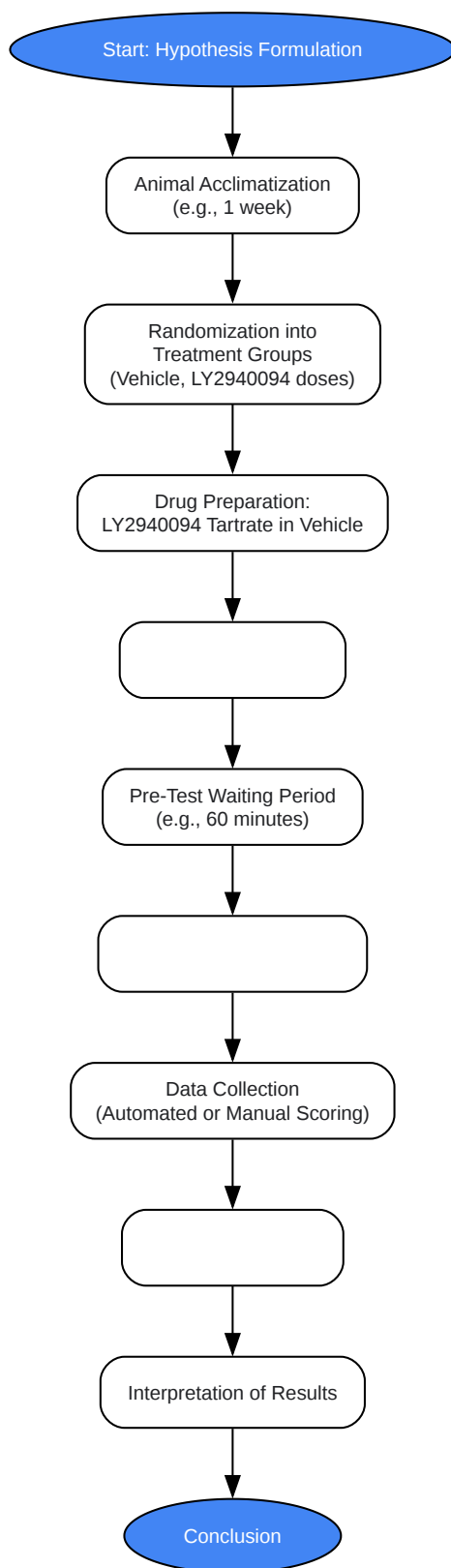


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Caption: Signaling pathway of the NOP receptor and the antagonistic action of LY2940094.

Experimental Workflow for a Mouse Behavioral Study

The following diagram illustrates a typical workflow for conducting a behavioral study with LY2940094 in mice.



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Caption: A typical experimental workflow for mouse behavioral studies using LY2940094.

Safety and Handling

As with any experimental compound, appropriate safety precautions should be taken when handling **LY2940094 tartrate**. Researchers should consult the Material Safety Data Sheet (MSDS) for detailed information on handling, storage, and disposal. Standard laboratory personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn.

Conclusion

LY2940094 tartrate has demonstrated significant effects in various mouse behavioral paradigms at oral doses between 3 and 30 mg/kg. The provided protocols and diagrams serve as a starting point for researchers investigating the behavioral pharmacology of this NOP receptor antagonist. Careful consideration of the specific research question, mouse strain, and behavioral endpoint is crucial for designing effective and informative studies.

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